

# Aglain C: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Aglain C*

Cat. No.: *B12377743*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Aglain C** is a member of the rocaglamide, or flavagline, class of natural products, a family of complex cyclopentatetrahydrobenzofurans isolated from plants of the genus *Aglaia*.<sup>[1][2]</sup> Compounds in this class, including **Aglain C**, are recognized for their significant biological activities, which encompass potent anticancer, anti-inflammatory, and insecticidal properties. This technical guide provides a comprehensive overview of the chemical structure, known properties, and putative mechanisms of action of **Aglain C**, drawing on data from related rocaglamides to infer its biological profile. Detailed experimental protocols for the isolation and cytotoxic evaluation of compounds from its natural source, *Aglaia argentea*, are also presented, alongside visualizations of key signaling pathways and experimental workflows.

## Chemical Structure and Properties

**Aglain C** is a complex heterocyclic natural product with the molecular formula  $C_{36}H_{42}N_2O_8$  and a molecular weight of approximately 630.7 g/mol.<sup>[1]</sup> Its intricate structure is characterized by a cyclopentatetrahydrobenzofuran core, which is the hallmark of the rocaglamide family. The detailed chemical identity and computed properties of **Aglain C** are summarized in the table below.

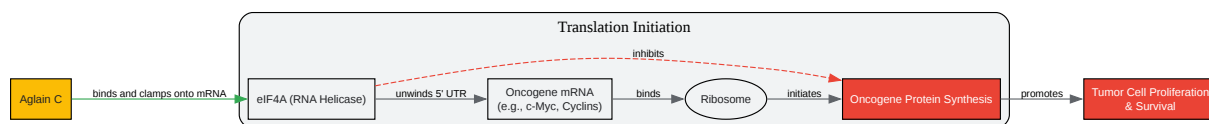
Property	Value	Reference
Molecular Formula	C <sub>36</sub> H <sub>42</sub> N <sub>2</sub> O <sub>8</sub>	[1]
Molecular Weight	630.7 g/mol	[1]
IUPAC Name	(2S)-N-[(2S)-1-[(1S,9S,10S,11R,12R)-1,12-dihydroxy-3,5-dimethoxy-9-(4-methoxyphenyl)-10-phenyl-8-oxatricyclo[7.2.1.0 <sup>2,7</sup> ]dodeca-2(7),3,5-triene-11-carbonyl]pyrrolidin-2-yl]-2-methylbutanamide	[1]
CAS Number	177468-85-8	
XLogP3	4.4	
Natural Source	Aglaia argentea, Aglaia mariannensis	[1]

## Biological Activities and Mechanism of Action

While specific quantitative data for **Aglain C** is limited in publicly available literature, the biological activities of the rocaglamide class are well-documented and provide a strong indication of its potential therapeutic effects. The primary activities attributed to this family of compounds are anticancer, anti-inflammatory, and insecticidal.[2][3][4]

### Anticancer Activity

Rocaglamides exhibit potent cytotoxic activity against a wide range of cancer cell lines.[2][3] This activity is primarily attributed to the inhibition of protein synthesis through a unique mechanism targeting the eukaryotic initiation factor 4A (eIF4A).[4] eIF4A is an RNA helicase that unwinds the 5' untranslated region of mRNAs, a critical step for the initiation of translation of many oncogenes such as c-Myc and cyclins. By clamping eIF4A onto specific polypurine sequences within the mRNA, rocaglamides stall the translation of these key cancer-promoting proteins, ultimately leading to cell cycle arrest and apoptosis.

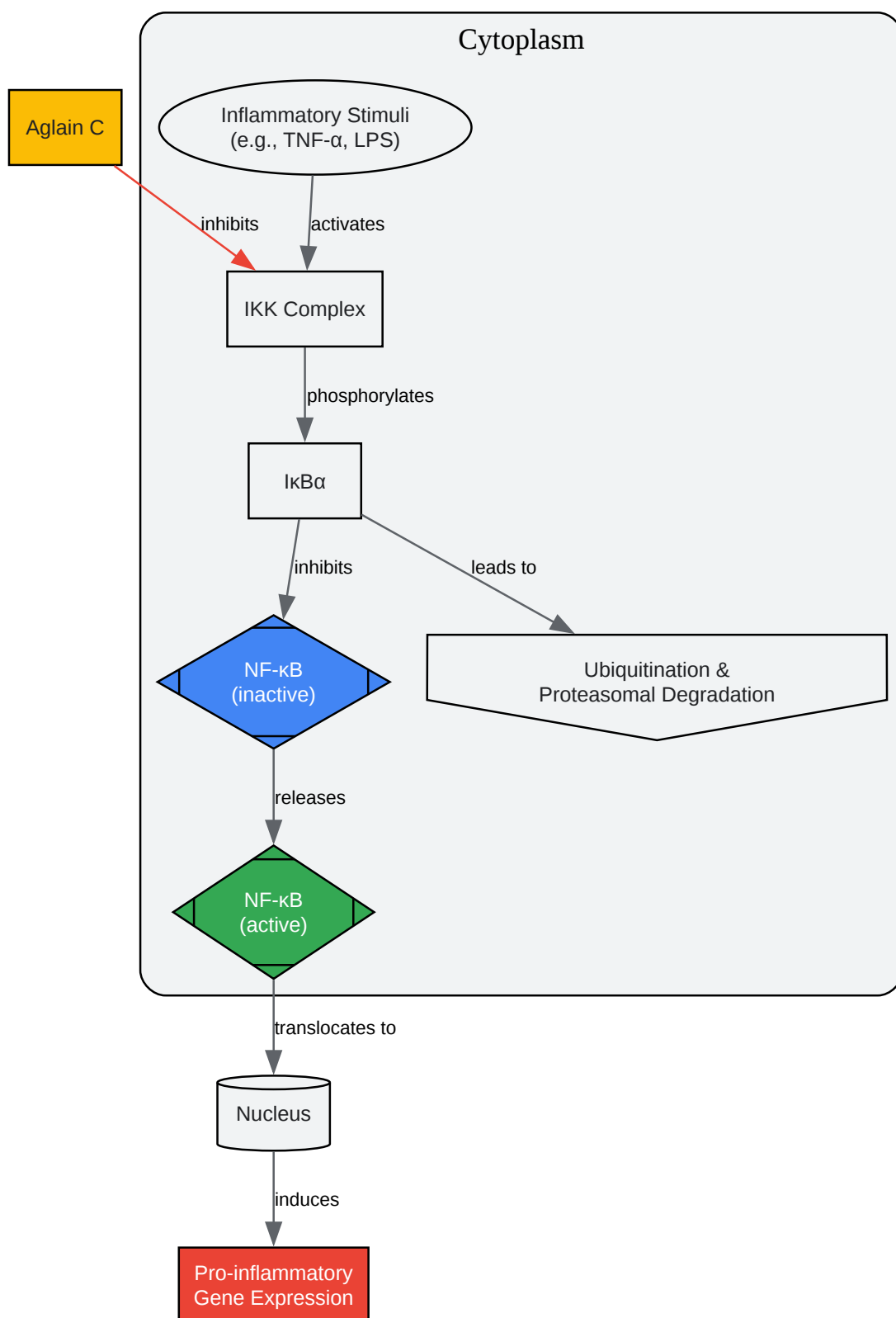


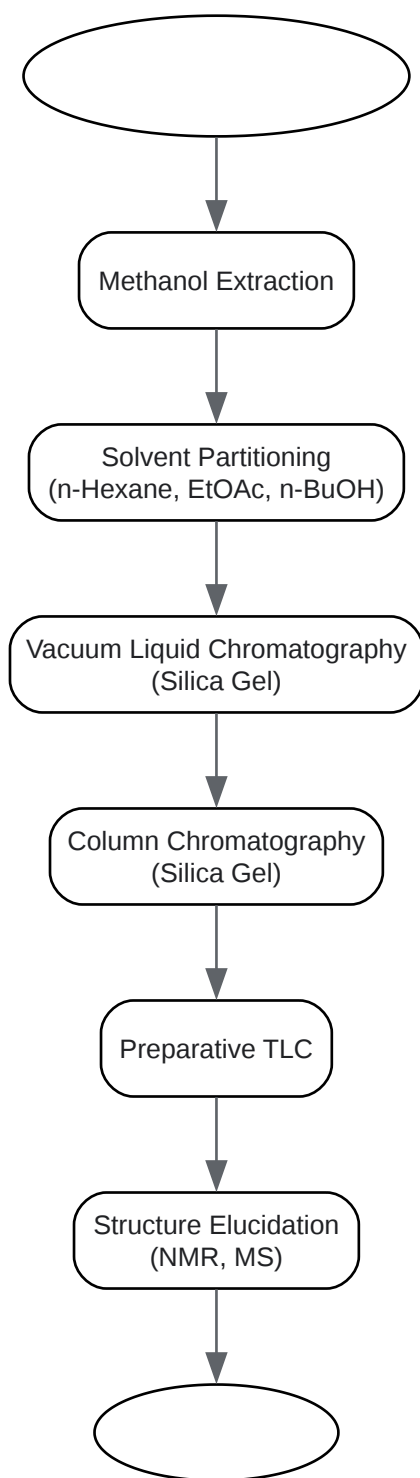
[Click to download full resolution via product page](#)

*Mechanism of Anticancer Activity of **Aglain C** via eIF4A Inhibition.*

## Anti-inflammatory Activity

Rocaglamides have demonstrated significant anti-inflammatory properties, primarily through the inhibition of the nuclear factor-kappa B (NF- $\kappa$ B) signaling pathway.[3][4] NF- $\kappa$ B is a crucial transcription factor that regulates the expression of numerous pro-inflammatory cytokines, chemokines, and adhesion molecules. In response to inflammatory stimuli, the I $\kappa$ B kinase (IKK) complex phosphorylates the inhibitory protein I $\kappa$ B $\alpha$ , leading to its ubiquitination and degradation. This allows NF- $\kappa$ B to translocate to the nucleus and initiate the transcription of inflammatory genes. Rocaglamides can inhibit this pathway, thereby reducing the production of inflammatory mediators.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Chemistry and Biology of Rocaglamides (= Flavaglines) and Related Derivatives from Aglaia Species (Meliaceae) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Rocaglamide, Silvestrol and Structurally Related Bioactive Compounds from Aglaia Species - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 4. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- To cite this document: BenchChem. [Aglain C: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12377743#aglain-c-chemical-structure-and-properties>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)